

An In-depth Technical Guide to Benzil Monohydrazone: Chemical Properties, Structure, and Synthesis

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Compound of Interest

Compound Name: *Benzil monohydrazone*

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Abstract

Benzil monohydrazone is an organic compound with significant applications as a versatile intermediate in chemical synthesis. This technical guide provides a comprehensive overview of its core chemical and physical properties, detailed structural information, and explicit experimental protocols for its synthesis and subsequent reactions. While the direct involvement of **benzil monohydrazone** in specific signaling pathways is not extensively documented, this guide also touches upon the broader biological activities exhibited by the hydrazone class of compounds, offering context for its potential relevance in drug discovery and development.

Chemical Structure and Identification

Benzil monohydrazone is systematically named (2E)-2-hydrazinylidene-1,2-diphenylethan-1-one. Its structure consists of a hydrazone group formed from the reaction of one of the ketone groups of benzil with hydrazine.

Identifier	Value
IUPAC Name	(2E)-2-hydrazinylidene-1,2-diphenylethanone [1]
CAS Number	5344-88-7 [2] [3]
Molecular Formula	C ₁₄ H ₁₂ N ₂ O [2] [3]
SMILES	C1=CC=C(C=C1)C(=NN)C(=O)C2=CC=CC=C2
InChI	InChI=1S/C14H12N2O/c15-16-13(11-7-3-1-4-8-11)14(17)12-9-5-2-6-10-12/h1-10H,15H2/b16-13+ [1]
InChIKey	CDQPGWNBSOEMZ-DTQAZKPQSA-N [1]

Physicochemical Properties

A summary of the key physicochemical properties of **benzil monohydrazone** is presented below. These properties are crucial for its handling, purification, and application in various chemical reactions.

Property	Value	Unit
Molecular Weight	224.26	g/mol [3]
Appearance	Off-white or light yellow crystalline powder	-
Melting Point	150-152	°C [4]
Boiling Point	390.7	°C at 760 mmHg [4]
Density	1.12	g/cm³ [4]
Flash Point	190.1	°C [4]
Vapor Pressure	2.6×10^{-6}	mmHg at 25°C [4]
LogP	2.93260	- [4]
Hydrogen Bond Donor Count	1	- [4]
Hydrogen Bond Acceptor Count	3	- [4]
Rotatable Bond Count	3	- [4]

Spectral Data

Spectral data are essential for the structural elucidation and purity assessment of **benzil monohydrazone**.

Spectroscopy	Key Features
Infrared (IR)	The IR spectrum, typically recorded as a KBr pellet or Nujol mull, shows characteristic peaks for N-H, C=O, and C=N stretching vibrations. [5]
Nuclear Magnetic Resonance (NMR)	¹ H NMR and ¹³ C NMR spectra in solvents like DMSO-d ₆ provide detailed information about the proton and carbon environments in the molecule.
Mass Spectrometry (MS)	Electron ionization mass spectrometry reveals the molecular ion peak and characteristic fragmentation patterns. [2]

Experimental Protocols

Synthesis of Benzil Monohydrazone from Benzil and Hydrazine Hydrate

This protocol details the preparation of **benzil monohydrazone** in high yield.

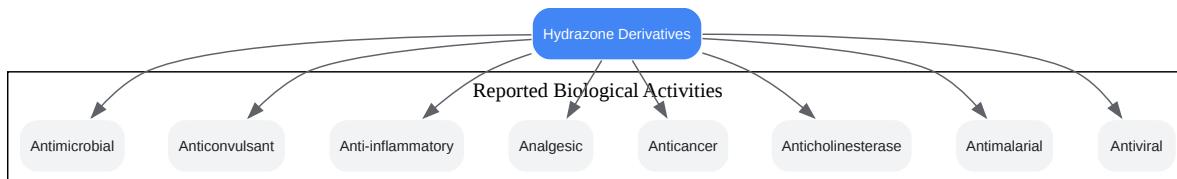
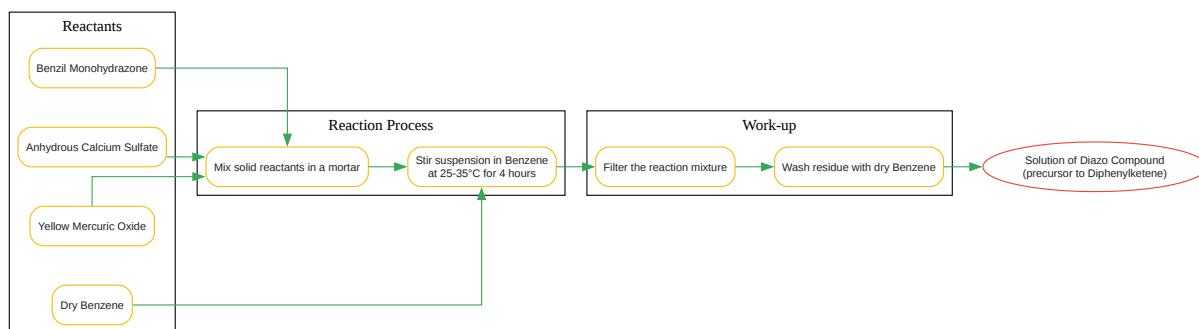
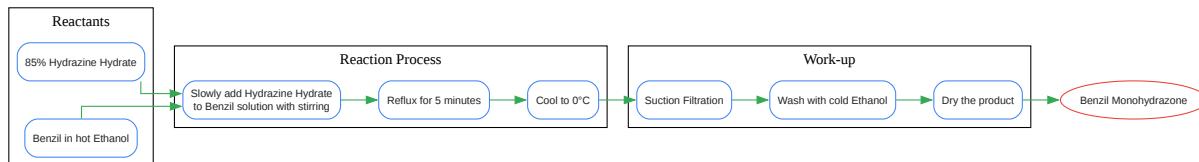
Materials:

- Benzil (158 g, 0.75 mole)
- 85% Hydrazine hydrate solution in water (45 g, 0.75 mole)
- Ethanol (300 ml)

Procedure:

- Dissolve benzil in hot ethanol in a suitable reaction flask.
- Slowly add the 85% hydrazine hydrate solution to the hot benzil solution with continuous stirring.
- The product will start to precipitate after about three-fourths of the hydrazine hydrate has been added.[\[6\]](#)

- After the complete addition of hydrazine hydrate, heat the mixture under reflux for 5 minutes.
[\[6\]](#)
- Cool the flask to 0°C in an ice bath to ensure complete precipitation.[\[6\]](#)
- Filter the precipitated **benzil monohydrazone** using suction filtration.
- Wash the collected solid twice with 100-ml portions of cold ethanol.[\[6\]](#)
- Dry the product. A yield of 94% can be expected.



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